

stability and storage conditions for 4-Borono-D-phenylalanine

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Compound of Interest

Compound Name: **4-Borono-D-phenylalanine**

Cat. No.: **B056219**

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Technical Support Center: 4-Borono-D-phenylalanine

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **4-Borono-D-phenylalanine**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **4-Borono-D-phenylalanine**?

A1: Solid **4-Borono-D-phenylalanine** should be stored in a tightly sealed container in a dry and well-ventilated place.^[1] For long-term stability, refrigeration at 2-8°C is recommended. Some suppliers suggest even colder long-term storage at -20°C to -80°C, which can extend the shelf life to approximately 6 months.^[2] Storing under an inert atmosphere, such as nitrogen, is also advised to prevent oxidation.^[3]

Q2: How should I store solutions of **4-Borono-D-phenylalanine**?

A2: Solutions of **4-Borono-D-phenylalanine** are generally less stable than the solid form and should be prepared fresh whenever possible. If storage is necessary, it is recommended to store aliquots under a nitrogen atmosphere at -20°C for up to one month or at -80°C for up to

six months.[3] Avoid repeated freeze-thaw cycles.[2] The stability in solution can be pH-dependent, with boronic acids generally being most stable at a neutral pH.[3]

Q3: What is the solubility of **4-Borono-D-phenylalanine**?

A3: 4-Borono-phenylalanine has very poor water solubility under neutral conditions, measured at approximately 0.6–0.7 g/L.[4] To improve solubility for administration in clinical settings, it is often complexed with sugars like fructose or sorbitol.[4] For laboratory purposes, if the compound is poorly soluble in water, co-solvents may be used.[5]

Q4: What factors can cause **4-Borono-D-phenylalanine** to degrade?

A4: The stability of **4-Borono-D-phenylalanine** is primarily affected by:

- Moisture: Exposure to moisture can lead to hydrolysis and decomposition.[3]
- Oxidation: The boron center is susceptible to oxidation, especially when exposed to air for extended periods.[3]
- pH: Acidic or basic conditions can catalyze the cleavage of the carbon-boron bond (protodeboronation).[3]
- Light: Photolytic degradation can occur upon exposure to UV or fluorescent light.[5][6]
- Temperature: Elevated temperatures can accelerate degradation.[6]

Q5: What are the primary degradation pathways and products?

A5: The two main degradation pathways for the boronic acid group are:

- Oxidative Deboration: In the presence of oxidizing agents, the carbon-boron bond is cleaved and replaced by a hydroxyl group, resulting in the formation of D-Tyrosine.
- Protodeboronation: This process, often catalyzed by acidic or basic conditions, involves the cleavage of the carbon-boron bond, which is then replaced by a carbon-hydrogen bond, forming D-Phenylalanine.[3] Both pathways also produce Boric Acid as a byproduct.

Q6: How can I check if my **4-Borono-D-phenylalanine** has degraded?

A6: A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the most reliable way to assess the purity of your compound and quantify any degradation products.[3] This method should be able to separate the intact **4-Borono-D-phenylalanine** from potential degradants like D-Tyrosine and D-Phenylalanine. ¹H NMR spectroscopy can also be used to monitor degradation by observing the disappearance of the parent compound's signals and the appearance of new signals from degradation products.[3]

Q7: What are the essential handling precautions for this compound?

A7: When handling **4-Borono-D-phenylalanine**, always:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated area or under a fume hood to avoid inhaling the powder.[1]
- Minimize dust generation and accumulation.[1]
- Avoid contact with skin and eyes.[1]
- Wash hands thoroughly after handling.[1]

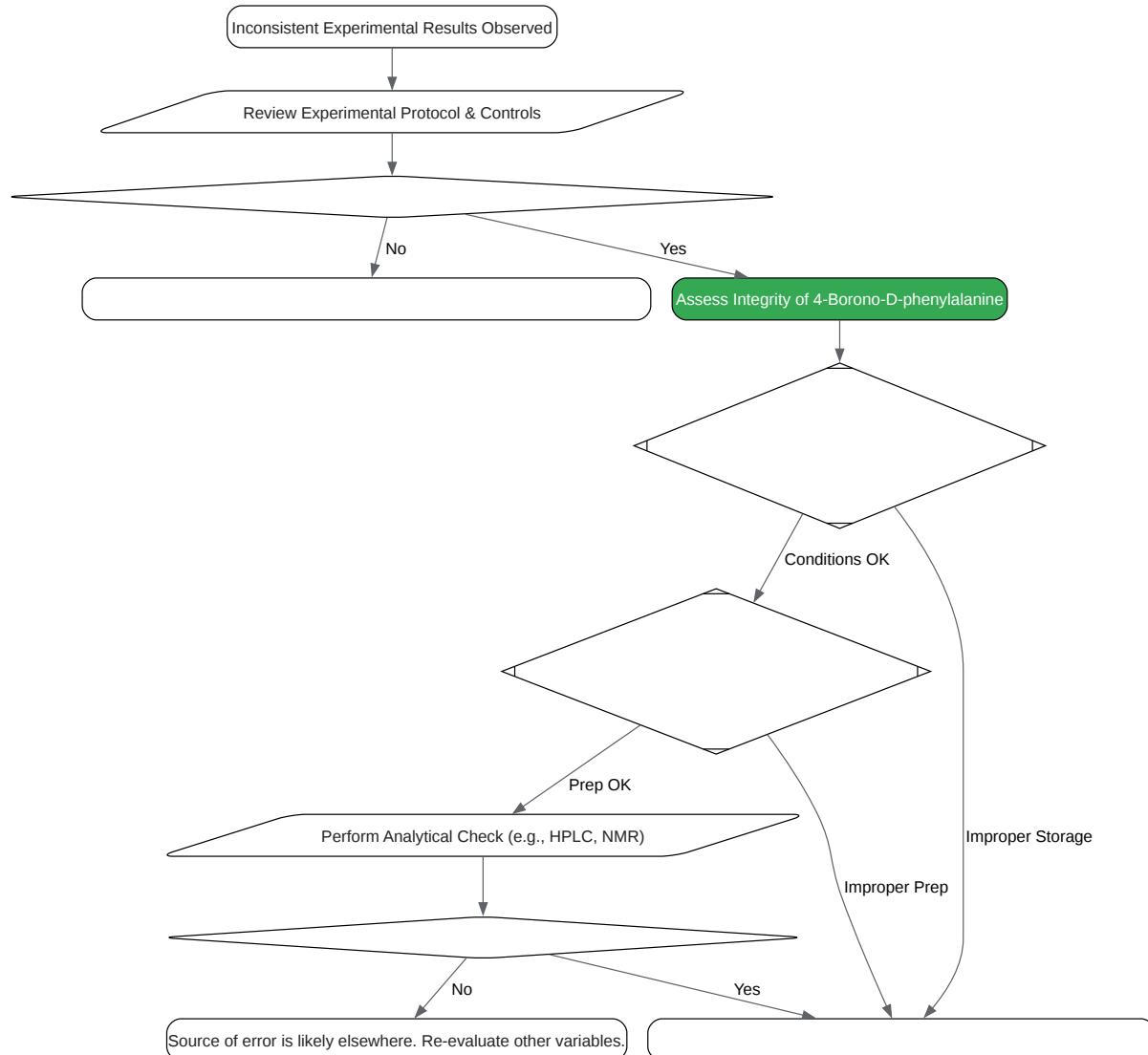
Stability and Storage Conditions Summary

Parameter	Condition	Recommendation	Rationale
Solid Storage (Long-Term)	2-8°C or -20°C[2]	Store in a tightly sealed container in a refrigerator or freezer.	Minimizes thermal degradation.
Solid Storage (Atmosphere)	Inert gas (e.g., Nitrogen)	Store under an inert atmosphere.	Prevents oxidation of the boronic acid moiety.[3]
Solid Storage (Moisture)	Dry environment	Keep container tightly closed and protect from moisture.	Avoids hydrolysis and decomposition.[3]
Solution Storage	-20°C to -80°C[2][3]	Aliquot and store frozen under nitrogen. Avoid freeze-thaw cycles.	Provides short- to medium-term stability for solutions.[2][3]
pH in Solution	Neutral pH	Maintain a neutral pH for solutions when possible.	Boronic acids are generally most stable at neutral pH.[3]

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This guide provides a logical workflow to determine if the integrity of your **4-Borono-D-phenylalanine** is the source of the issue.

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Caption: Troubleshooting workflow for inconsistent experimental results.

Experimental Protocols

General Protocol for Forced Degradation Study

A forced degradation study is essential for understanding the stability of **4-Borono-D-phenylalanine** and for developing a stability-indicating analytical method.[6] The goal is to achieve 5-20% degradation of the active ingredient.[7][8]

Objective: To identify potential degradation products and pathways under various stress conditions.

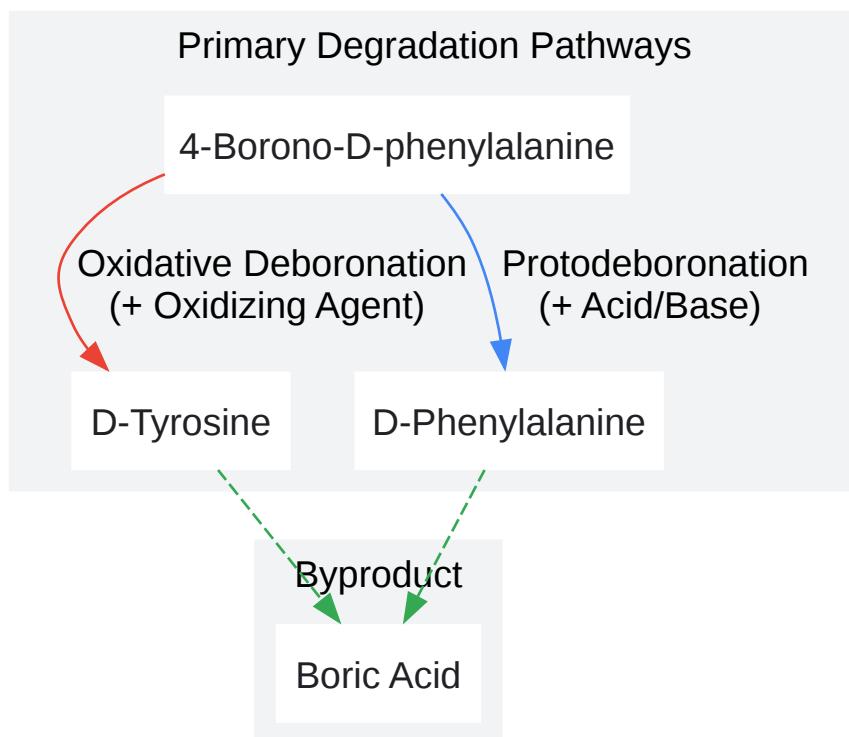
Methodology:

- Prepare Stock Solution: Dissolve a known concentration of **4-Borono-D-phenylalanine** in a suitable solvent system.
- Apply Stress Conditions (in separate aliquots):
 - Acid Hydrolysis: Add 0.1 M HCl and heat at ~70°C.[5][6]
 - Base Hydrolysis: Add 0.1 M NaOH and heat at ~70°C.[5][6]
 - Oxidation: Add 3% hydrogen peroxide (H₂O₂) and keep at room temperature.[6]
 - Thermal Degradation: Heat the solid powder or a solution at an elevated temperature (e.g., 70°C).[6]
 - Photodegradation: Expose the solution to a light source providing at least 1.2 million lux-hours and 200 watt-hours/m².[5]
- Time Points: Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Sample Preparation: Neutralize the acid and base-hydrolyzed samples before analysis. Dilute all samples to an appropriate concentration.
- Analysis: Analyze all stressed samples, along with an unstressed control sample, using a stability-indicating HPLC method (e.g., C18 reverse-phase column with UV detection).

- Data Evaluation: Monitor for the appearance of new peaks (degradation products) and the decrease in the peak area of the parent compound.

Visualizations

Degradation Pathways



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Caption: Primary degradation pathways of **4-Borono-D-phenylalanine**.

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